

# Application Notes and Protocols for Click Chemistry using Azido-PEG2-NHS Ester

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## Compound of Interest

Compound Name: Azido-PEG2-NHS ester

Cat. No.: B605824

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

Click chemistry, particularly the copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) and strain-promoted azide-alkyne cycloaddition (SPAAC), has become an invaluable tool for bioconjugation.<sup>[1][2]</sup> These reactions are known for their high efficiency, specificity, and biocompatibility. **Azido-PEG2-NHS ester** is a heterobifunctional crosslinker that facilitates the introduction of an azide group onto proteins, antibodies, and other amine-containing biomolecules.<sup>[3][4]</sup> The molecule consists of three key parts: an N-hydroxysuccinimide (NHS) ester for covalent linkage to primary amines, a hydrophilic di-polyethylene glycol (PEG2) spacer to enhance solubility, and a terminal azide group for subsequent click chemistry reactions.<sup>[4][5]</sup>

This document provides detailed protocols for labeling biomolecules with **Azido-PEG2-NHS ester** and their subsequent conjugation using both CuAAC and SPAAC methodologies.

## Data Presentation

Quantitative data for the reagent and reaction conditions are summarized below.

Table 1: Physicochemical Properties of **Azido-PEG2-NHS ester**

Property	Value	Reference
Molecular Weight	<b>300.3 g/mol</b>	<a href="#">[4]</a>
CAS Number	1312309-64-0	<a href="#">[4]</a>
Purity	≥98%	<a href="#">[4]</a> <a href="#">[6]</a>
Formula	C <sub>11</sub> H <sub>16</sub> N <sub>4</sub> O <sub>6</sub>	<a href="#">[4]</a>
Solubility	Soluble in DMSO, DMF, DCM	<a href="#">[4]</a> <a href="#">[6]</a>

| Storage | Store at -20°C, protect from moisture |[\[7\]](#)[\[8\]](#)[\[9\]](#) |

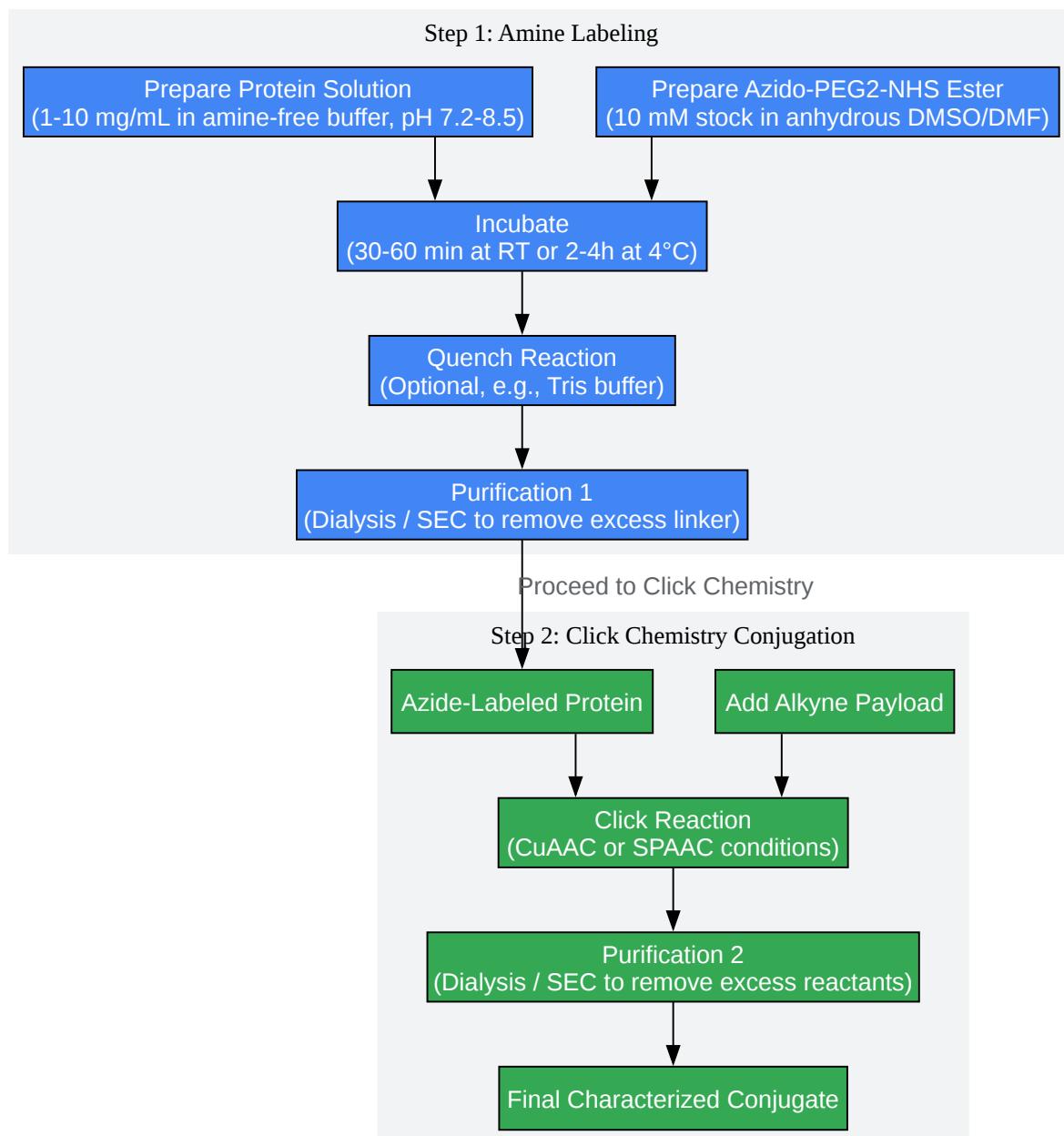
Table 2: Recommended Reaction Conditions for NHS Ester Labeling of Proteins

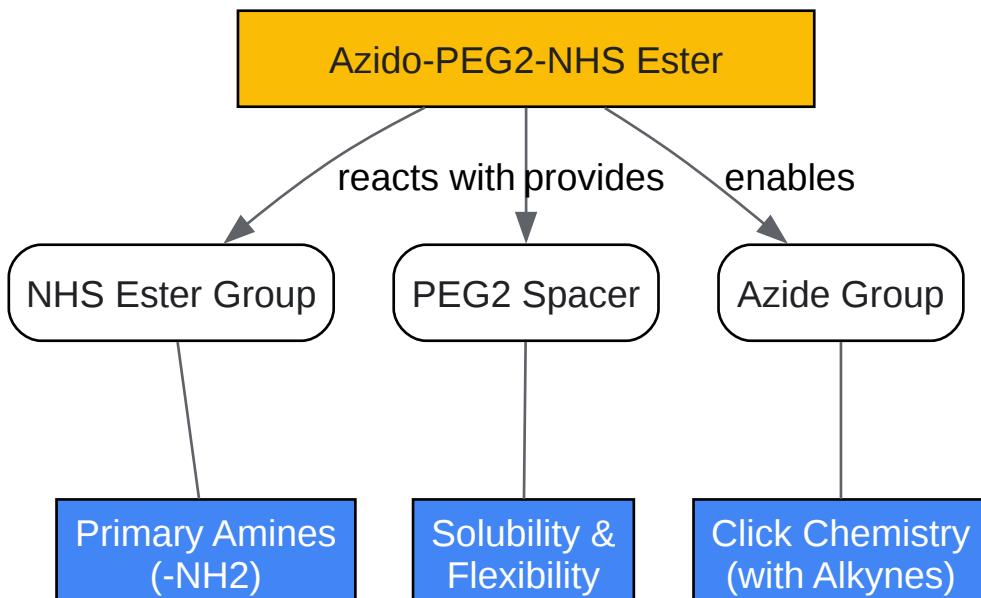
Parameter	Recommended Range	Notes	Reference
Protein Concentration	1-10 mg/mL	Higher concentrations improve labeling efficiency.	[10][11]
Molar Excess of Linker	10- to 50-fold	The optimal ratio should be determined empirically. A 20-fold excess is a common starting point.	[7][10][12]
Reaction Buffer	Amine-free (e.g., PBS, HEPES)	Buffers containing primary amines (e.g., Tris, glycine) will compete with the reaction.	[8][13]
pH	7.2 - 8.5	A balance between amine reactivity and NHS ester hydrolysis. Hydrolysis increases at higher pH.	[11][14]
Temperature	Room Temperature or 4°C	Incubation at 4°C can be extended for sensitive proteins.	[11]

| Reaction Time | 30 - 60 minutes at RT; 2-4 hours at 4°C | Optimal time may need to be determined empirically. | [7][8] |

## Experimental Workflows and Diagrams

The overall process involves an initial amine labeling step followed by a bioorthogonal click chemistry reaction.





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## References

- 1. [benchchem.com](http://benchchem.com) [benchchem.com]
- 2. [benchchem.com](http://benchchem.com) [benchchem.com]
- 3. [ijrpr.com](http://ijrpr.com) [ijrpr.com]
- 4. Azido-PEG2-NHS ester, 1312309-64-0 | BroadPharm [broadpharm.com]
- 5. [adc.bocsci.com](http://adc.bocsci.com) [adc.bocsci.com]
- 6. [probes.bocsci.com](http://probes.bocsci.com) [probes.bocsci.com]
- 7. [benchchem.com](http://benchchem.com) [benchchem.com]
- 8. [fnkprddata.blob.core.windows.net](http://fnkprddata.blob.core.windows.net) [fnkprddata.blob.core.windows.net]

- 9. Azido-PEG2-NHS ester - Creative Biolabs [creative-biolabs.com]
- 10. benchchem.com [benchchem.com]
- 11. benchchem.com [benchchem.com]
- 12. benchchem.com [benchchem.com]
- 13. benchchem.com [benchchem.com]
- 14. Amine-Reactive Crosslinker Chemistry | Thermo Fisher Scientific - SG [thermofisher.com]
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